

Sulcofuron vs. Its Sodium Salt: A Comparative Analysis

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Compound of Interest

Compound Name: *Sulcofuron*

Cat. No.: *B1193893*

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Published: December 2, 2025

This guide provides a comparative analysis of **Sulcofuron** and its sodium salt, focusing on their chemical properties, efficacy, and toxicological profiles based on available data. The information is intended for researchers, scientists, and professionals in drug and pesticide development.

Chemical and Physical Properties

A review of available scientific literature and chemical databases indicates that "**Sulcofuron**" is most commonly encountered and utilized in its sodium salt form, frequently referred to as **Sulcofuron-sodium**. Information detailing a separate, non-salt "**Sulcofuron**" for comparative analysis is not readily available, suggesting that the sodium salt is the primary form of this active substance.

Property	Sulcofuron-sodium
IUPAC Name	sodium;5-chloro-2-[4-chloro-2-[[3-(3,4-dichlorophenyl)ureido]methyl]phenyl]benzenesulfonate
CAS Number	3567-25-7
Molecular Formula	C20H13Cl4N2NaO4S
Molecular Weight	584.19 g/mol
Form	Colourless powder
Water Solubility	20 g/L at 20°C
Log P (octanol/water)	4.8
Vapor Pressure	< 1 x 10 ⁻⁵ Pa at 20°C

Table 1: Physicochemical Properties of **Sulcofuron**-sodium. The data presented is for **Sulcofuron**-sodium, as this is the predominantly documented form of the chemical.

Mechanism of Action and Efficacy

Sulcofuron-sodium is primarily known for its use as a mothproofing agent and insecticide, particularly for the protection of keratinous materials like wool. It acts as a stomach poison for insect larvae. The larvae of clothes moths and carpet beetles ingest the wool fibers treated with **Sulcofuron**-sodium, which then disrupts their metabolic processes.

While specific comparative efficacy data between a theoretical "**Sulcofuron**" acid form and its sodium salt is unavailable, the high efficacy of **Sulcofuron**-sodium as an insecticide is well-documented.

Toxicological Profile

Toxicological data is available for **Sulcofuron**-sodium, highlighting its safety profile for mammals when used as directed.

Test	Result	Species
Acute Oral LD50	> 4640 mg/kg	Rat
Acute Dermal LD50	> 2000 mg/kg	Rat
Acute Inhalation LC50	> 2.8 mg/L (4h)	Rat
Skin Irritation	Non-irritating	Rabbit
Eye Irritation	Non-irritating	Rabbit

Table 2: Toxicological Data for **Sulcofuron**-sodium. This table summarizes the acute toxicity of **Sulcofuron**-sodium in various animal models.

Experimental Protocols

Detailed experimental protocols for the toxicological assessments listed in Table 2 are based on standardized OECD guidelines.

Acute Oral Toxicity (OECD Guideline 401):

- Fasted rats are administered a single oral dose of **Sulcofuron**-sodium.
- Animals are observed for 14 days for signs of toxicity and mortality.
- The LD50 is calculated as the dose causing mortality in 50% of the test animals.

Acute Dermal Toxicity (OECD Guideline 402):

- **Sulcofuron**-sodium is applied to the shaved skin of rats for 24 hours.
- Observations for toxic effects and mortality are conducted for 14 days.
- The LD50 is determined as the dose resulting in 50% mortality.

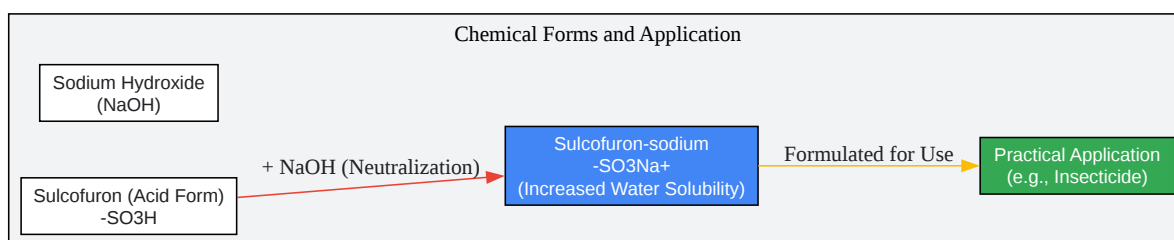
Acute Inhalation Toxicity (OECD Guideline 403):

- Rats are exposed to an aerosol of **Sulcofuron**-sodium for 4 hours.

- Animals are observed for 14 days for any adverse effects and mortality.
- The LC50 is calculated as the concentration causing 50% mortality.

Logical Relationship of Sulcofuron Forms

The relationship between the theoretical acidic form of **Sulcofuron** and its sodium salt is a straightforward acid-base reaction. The sulfonic acid group in the **Sulcofuron** molecule readily donates a proton, which can be neutralized by a base like sodium hydroxide to form the highly water-soluble sodium salt. This increased solubility is often a desirable characteristic for practical applications.



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Caption: Conversion of **Sulcofuron** acid to its sodium salt for practical application.

In summary, while the user's query presupposes a comparison between **Sulcofuron** and its sodium salt, the available scientific and regulatory information predominantly points to the use of **Sulcofuron**-sodium. The data presented herein pertains to this sodium salt form, which is the commercially and scientifically relevant substance. The likely reason for the prevalence of the sodium salt is its enhanced water solubility, which is a critical factor for its formulation and application as an insecticide.

- To cite this document: BenchChem. [Sulcofuron vs. Its Sodium Salt: A Comparative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1193893#sulcofuron-vs-its-sodium-salt-a-comparative-study\]](https://www.benchchem.com/product/b1193893#sulcofuron-vs-its-sodium-salt-a-comparative-study)

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